

Tetraisocyanatosilane CAS number and chemical structure.

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Compound of Interest

Compound Name: Tetraisocyanatosilane

Cat. No.: B009437

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An In-depth Technical Guide to Tetraisocyanatosilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetraisocyanatosilane**, a highly reactive organosilicon compound. It covers its chemical identity, properties, synthesis, and applications, with a focus on its potential utility in advanced material science and drug development.

Chemical Identity and Structure

Tetraisocyanatosilane, also known as silicon tetraisocyanate, is a volatile, colorless to yellow liquid with a pungent odor.^[1] It is characterized by a central silicon atom bonded to four isocyanate ($-N=C=O$) groups.

Chemical Structure:

The molecule adopts a tetrahedral geometry around the central silicon atom.

CAS Number: 3410-77-3^[2]

Molecular Formula: $C_4N_4O_4Si$ ^{[2][3]}

Synonyms: Silicon tetraisocyanate, Silane tetraisocyanate, Tetra(isocyanato)silane[1][2][3]

Physicochemical and Safety Data

Quantitative data regarding the properties and safety of **tetraisocyanatosilane** are summarized in the tables below.

Table 1: Physicochemical Properties of **Tetraisocyanatosilane**

Property	Value	Reference
Molecular Weight	196.15 g/mol	[1][2]
Melting Point	26 °C	[1][2]
Boiling Point	186 °C	[1][2]
Density	1.442 g/cm ³	[1][2]
Flash Point	50 °C	[1][2]
Refractive Index	1.4610	[1][2]
Vapor Pressure	0.158 mmHg at 25°C	[1]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents	[2]
Solubility	Soluble in organic solvents like petroleum ether; insoluble in water	

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference
Hazard Statements	H226	Flammable liquid and vapor	[3]
	H302	Harmful if swallowed	[4]
	H314	Causes severe skin burns and eye damage	[3]
	H318	Causes serious eye damage	[3]
	H331	Toxic if inhaled	[4]
	H335	May cause respiratory irritation	[3][4]
Precautionary Statements	P210	Keep away from heat, open flames, sparks. - No smoking.	[3]
	P260	Do not breathe vapors.	[3]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3][5]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
	P310	Immediately call a doctor.	[3]

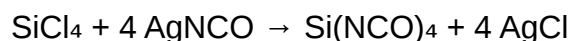
P403+P233

Store in a well-ventilated place. Keep container tightly closed. [5]

Synthesis and Experimental Protocol

The most common laboratory-scale synthesis of **tetraisocyanatosilane** involves the reaction of silicon tetrachloride (SiCl_4) with a metal isocyanate, such as silver isocyanate (AgNCO).^[3] This reaction must be conducted under strictly anhydrous conditions to prevent hydrolysis of the reactants and product.^[3]

Reaction Scheme:

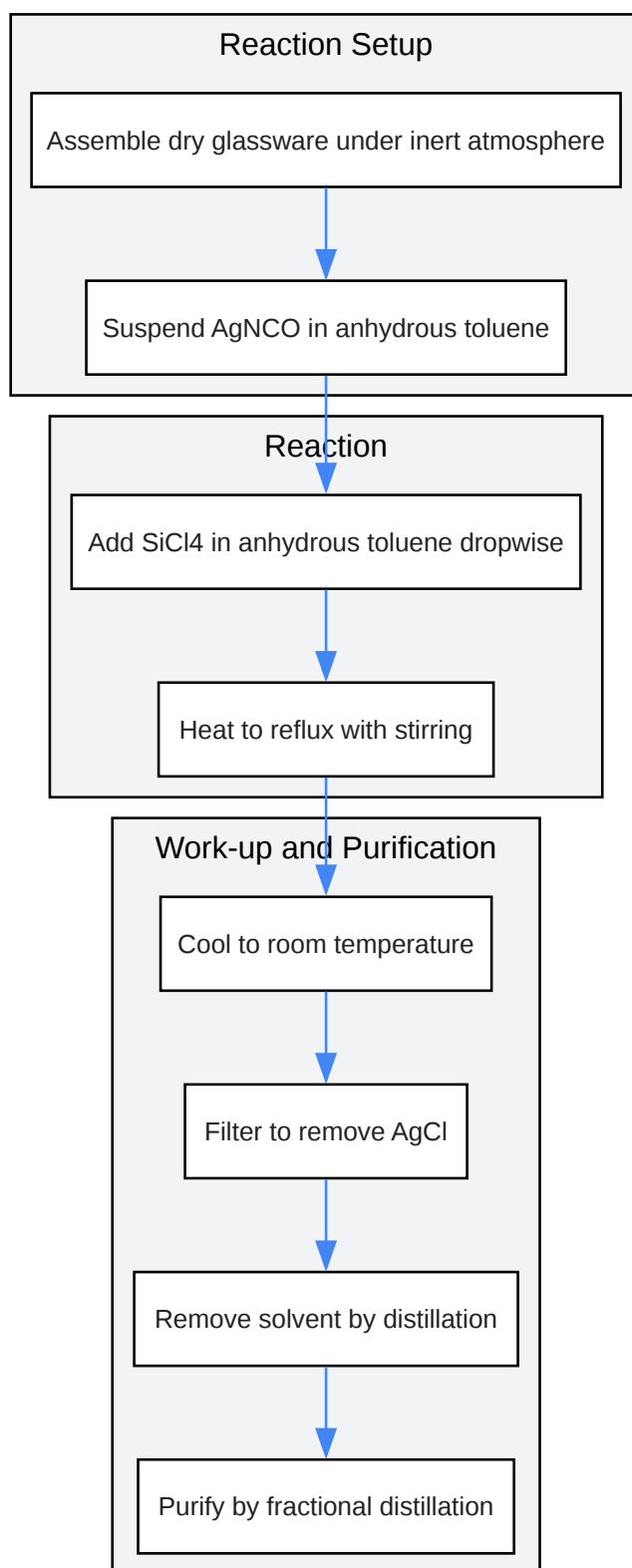


Detailed Experimental Protocol (General Method):

- Materials: Silicon tetrachloride (SiCl_4), silver isocyanate (AgNCO), anhydrous toluene.
- Apparatus: A three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, a magnetic stirrer, and an inlet for inert gas (e.g., argon or nitrogen).
- Procedure:
 - The reaction apparatus is thoroughly dried and assembled while hot. It is then allowed to cool under a stream of dry inert gas.
 - Silver isocyanate (4 molar equivalents) is suspended in anhydrous toluene in the reaction flask.
 - Silicon tetrachloride (1 molar equivalent), dissolved in anhydrous toluene, is added dropwise to the stirred suspension from the dropping funnel.
 - After the addition is complete, the reaction mixture is heated to reflux (approximately 111°C for toluene) and maintained at this temperature with vigorous stirring for several hours to ensure the reaction goes to completion.^[3]

- The reaction progress can be monitored by techniques such as infrared (IR) spectroscopy by observing the disappearance of the Si-Cl stretch and the appearance of the strong isocyanate (-NCO) stretching band.
- After cooling to room temperature, the precipitated silver chloride (AgCl) is removed by filtration under an inert atmosphere.
- The solvent is removed from the filtrate by distillation.
- The crude **tetraisocyanatosilane** is then purified by fractional distillation under reduced pressure.

Diagram of Synthetic Workflow:



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Caption: Synthetic workflow for **tetraisocyanatosilane**.

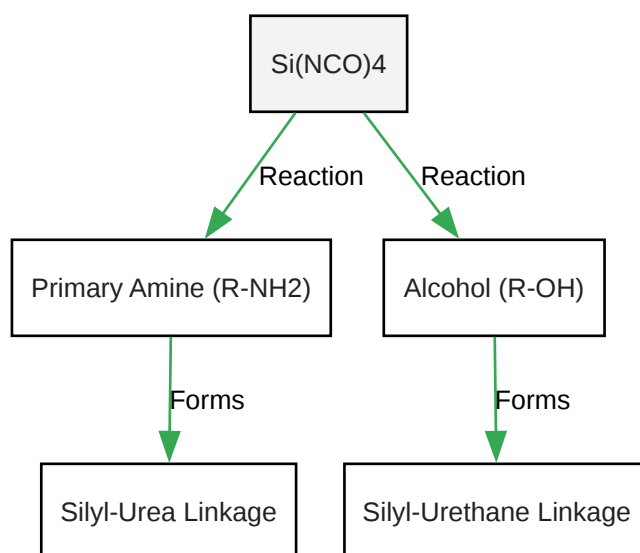
Chemical Reactivity and Applications

The high reactivity of the isocyanate groups makes **tetraisocyanatosilane** a versatile chemical intermediate. It readily reacts with nucleophiles containing active hydrogen atoms, such as amines, alcohols, and water.^[3]

Reaction with Nucleophiles:

The silicon-isocyanate bond is susceptible to nucleophilic attack. For instance, with primary amines, it forms silyl-urea linkages, and with alcohols, it forms silyl-urethane linkages.

Diagram of Nucleophilic Reactions:



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Caption: Reactions of **tetraisocyanatosilane** with nucleophiles.

Applications:

- **Polymer Chemistry:** It is used as a crosslinking agent in the production of certain resins and polymers, enhancing their mechanical properties and durability.^[1]
- **Ceramics Production:** It serves as a precursor in the manufacturing of silicon nitride and silicon carbide ceramics, which are valued for their high strength and thermal resistance.^[1]

- Synthesis of Silicon-based Materials: It acts as a building block for creating other silicon-containing compounds with unique properties.^[1]

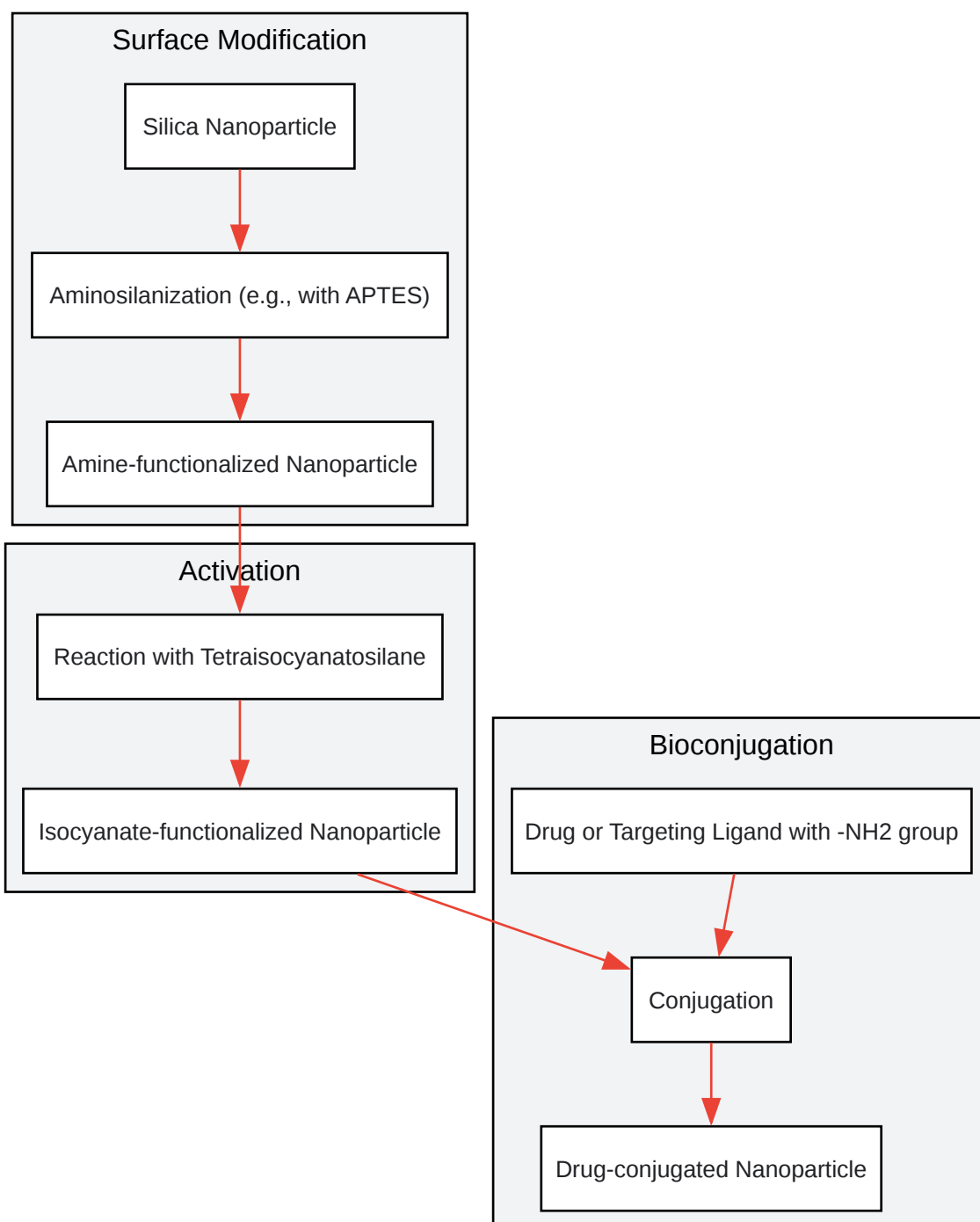
Relevance in Drug Development: A Potential for Bioconjugation

While direct applications of **tetraisocyanatosilane** in drug development are not widely documented, its chemical reactivity is highly relevant to the field of bioconjugation, a cornerstone of modern drug delivery systems. The isocyanate groups can react with primary amine groups present in biomolecules like proteins, peptides, and certain drug molecules to form stable urea linkages.

This chemistry could potentially be employed to:

- Functionalize Nanoparticles: Silica-based nanoparticles are explored as drug delivery vehicles.^[6] The surface of these nanoparticles could be functionalized using aminosilanes, followed by reaction with **tetraisocyanatosilane** to introduce reactive isocyanate groups. These groups can then be used to conjugate targeting ligands (e.g., antibodies, peptides) or drug molecules.
- Create Drug-Polymer Conjugates: **Tetraisocyanatosilane** could act as a linker to attach drugs to polymers, forming prodrugs or drug-carrier conjugates designed for controlled release.

Proposed Workflow for Nanoparticle Functionalization:



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Caption: Workflow for nanoparticle bioconjugation.

It is crucial for researchers in drug development to note that the high reactivity and moisture sensitivity of **tetraisocyanatosilane** necessitate stringent control over reaction conditions.[3]

All bioconjugation strategies would need to be performed in anhydrous organic solvents to prevent premature hydrolysis of the isocyanate groups.

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References

- 1. nbinnocom [nbinnocom]
- 2. In Vivo Bioorthogonal Chemistry Enables Local Hydrogel and Systemic Pro-Drug To Treat Soft Tissue Sarcoma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Tetraisocyanatosilane | 3410-77-3 | Benchchem [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. tsapps.nist.gov [tsapps.nist.gov]
- 6. Drug delivery with nanostructured porous silicon nanoparticles [spie.org]
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